

Personal protective equipment for handling (S)-(+)-2-Pentanol

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Compound of Interest

Compound Name: (S)-(+)-2-Pentanol

Cat. No.: B1587225

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Essential Safety and Handling Guide for (S)-(+)-2-Pentanol

(S)-(+)-2-Pentanol is a flammable liquid and vapor that requires careful handling to ensure laboratory safety.^{[1][2]} This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals. Adherence to these procedures is critical to minimize risks and ensure safe operational conduct.

Hazard Identification and Classification

(S)-(+)-2-Pentanol is classified as a hazardous chemical.^[1] Key hazards include:

- Flammable Liquid and Vapor: Category 3.^{[1][2]}
- Acute Inhalation Toxicity: Category 4, harmful if inhaled.^{[1][2]}
- Specific Target Organ Toxicity (Single Exposure): Category 3, may cause respiratory irritation.^{[1][2]}
- Skin Irritation: May cause skin irritation.
- Eye Irritation: Causes serious eye irritation.

Physicochemical Properties

A summary of the key quantitative data for **(S)-(+)-2-Pentanol** is presented in the table below for easy reference.

Property	Value
Molecular Formula	C ₅ H ₁₂ O
Molar Mass	88.15 g/mol [3]
Appearance	Colorless liquid[3]
Density	0.812 g/cm ³ [3]
Boiling Point	119.3 °C (246.7 °F; 392.4 K)[3]
Melting Point	-73 °C (-99 °F; 200 K)[3]
Flash Point	34 °C (93.2 °F)[2]
Solubility in Water	45 g/L[3]

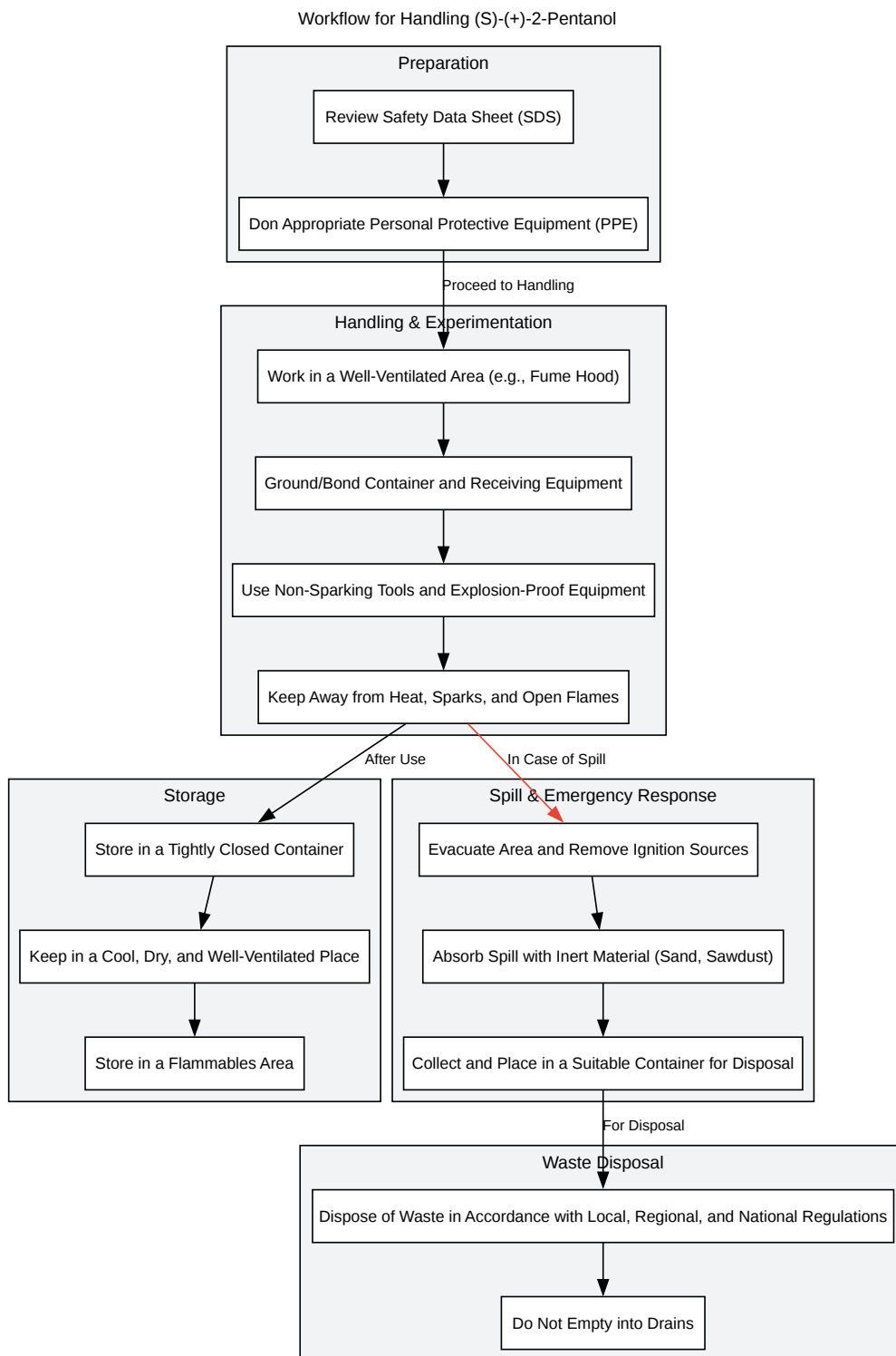
Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **(S)-(+)-2-Pentanol** to prevent exposure.

PPE Category	Specification
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1] A face shield may be necessary for splash hazards.[4]
Hand Protection	Wear appropriate protective gloves to prevent skin exposure.[5] Gloves must be inspected prior to use.[4]
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure.[5] A complete suit protecting against chemicals and flame-retardant antistatic protective clothing are recommended.[4]
Respiratory Protection	If engineering controls do not maintain airborne concentrations below recommended exposure limits, a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges should be used.[4] For emergencies or when concentrations are unknown, a self-contained breathing apparatus (SCBA) is required.[1][4]

Operational and Handling Workflow

The following diagram outlines the standard operating procedure for the safe handling of **(S)-(+)-2-Pentanol** from receipt to disposal.



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Caption: This diagram illustrates the procedural workflow for the safe handling of **(S)-(+)-2-Pentanol**.

Emergency Procedures

- In Case of Fire: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam to extinguish.[1][6] Water mist may be used to cool closed containers.[1]
- Accidental Release: Remove all sources of ignition.[7] Absorb the spill with an inert material such as sand, silica gel, or sawdust and place it in a suitable, closed container for disposal. [1][7] Use spark-proof tools and explosion-proof equipment during cleanup.[1]

Disposal Plan

Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[1] It is imperative to consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[1] Do not empty **(S)-(+)-2-Pentanol** into drains.[1] Contaminated absorbent material should be disposed of as hazardous waste.[2]

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- To cite this document: BenchChem. [Personal protective equipment for handling (S)-(+)-2-Pentanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1587225#personal-protective-equipment-for-handling-s-2-pentanol]

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